

UNC4976 solvent DMSO stock preparation

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Compound Focus: UNC4976

Cat. No.: S546377

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Physicochemical Properties & Storage

The table below summarizes the essential handling and storage information for **UNC4976** to ensure stock solution stability.

Property	Specification / Recommendation
Molecular Formula	$C_{47}H_{70}N_6O_8$ [1] [2]
Molecular Weight	847.09 g/mol [1] [2]
Purity	≥98% [3]
Appearance	Solid (at room temperature) [3]
Primary Solvent	DMSO (for stock solution) [3]
Solubility (DMSO)	Information not explicitly stated; assume soluble as it is the recommended solvent [3].
Storage (Powder)	-20°C (3 years); 4°C (2 years) [3] [1]
Storage (Solution)	-80°C (6 months); -20°C (1 month) [3]
Shipping	Stable at room temperature for a few days [3]

DMSO Stock Solution Preparation Protocol

Here is a detailed methodology for preparing a 10 mM stock solution of **UNC4976** in DMSO, adapted from the general guidelines provided by suppliers [3].

- **Calculation:** Determine the mass of **UNC4976** needed using the formula:
 - **Mass (mg) = Desired Concentration (mM) × Molecular Weight (g/mol) × Volume (L)**
 - For a 1 mL, 10 mM stock solution:
 - $\text{Mass} = 10 \text{ mM} \times 847.09 \text{ g/mol} \times 0.001 \text{ L} = \mathbf{8.47 \text{ mg}}$
- **Weighing:** Precisely weigh out 8.47 mg of **UNC4976** powder using an analytical balance.
- **Dissolution:** Transfer the powder to a clean vial and add anhydrous DMSO to a final volume of 1 mL.
- **Mixing:** Gently vortex or sonicate the solution to ensure complete dissolution and formation of a homogenous, clear solution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes.
- **Storage:** Store the aliquots at **-80°C**, which is recommended for a shelf life of up to 6 months [3].

Troubleshooting & FAQ

This section addresses specific issues users might encounter during their experiments.

- **What if the compound does not fully dissolve in DMSO?** The supplier notes that **UNC4976** "may dissolve in DMSO," suggesting potential solubility challenges in some cases. If you encounter issues, try brief sonication in a warm water bath (~37°C). Vortex the solution vigorously between sonication steps. **Do not heat the DMSO solution excessively**, as this can degrade the compound.
- **How do I prepare a working solution for my assay from the DMSO stock?** The DMSO stock must be diluted into an aqueous buffer for cellular assays. To maintain DMSO at a low, non-toxic concentration (typically $\leq 0.1\%$), you will need to perform a serial dilution. The supplier provides multiple *in vivo* formulation examples that illustrate this principle, such as diluting the DMSO stock

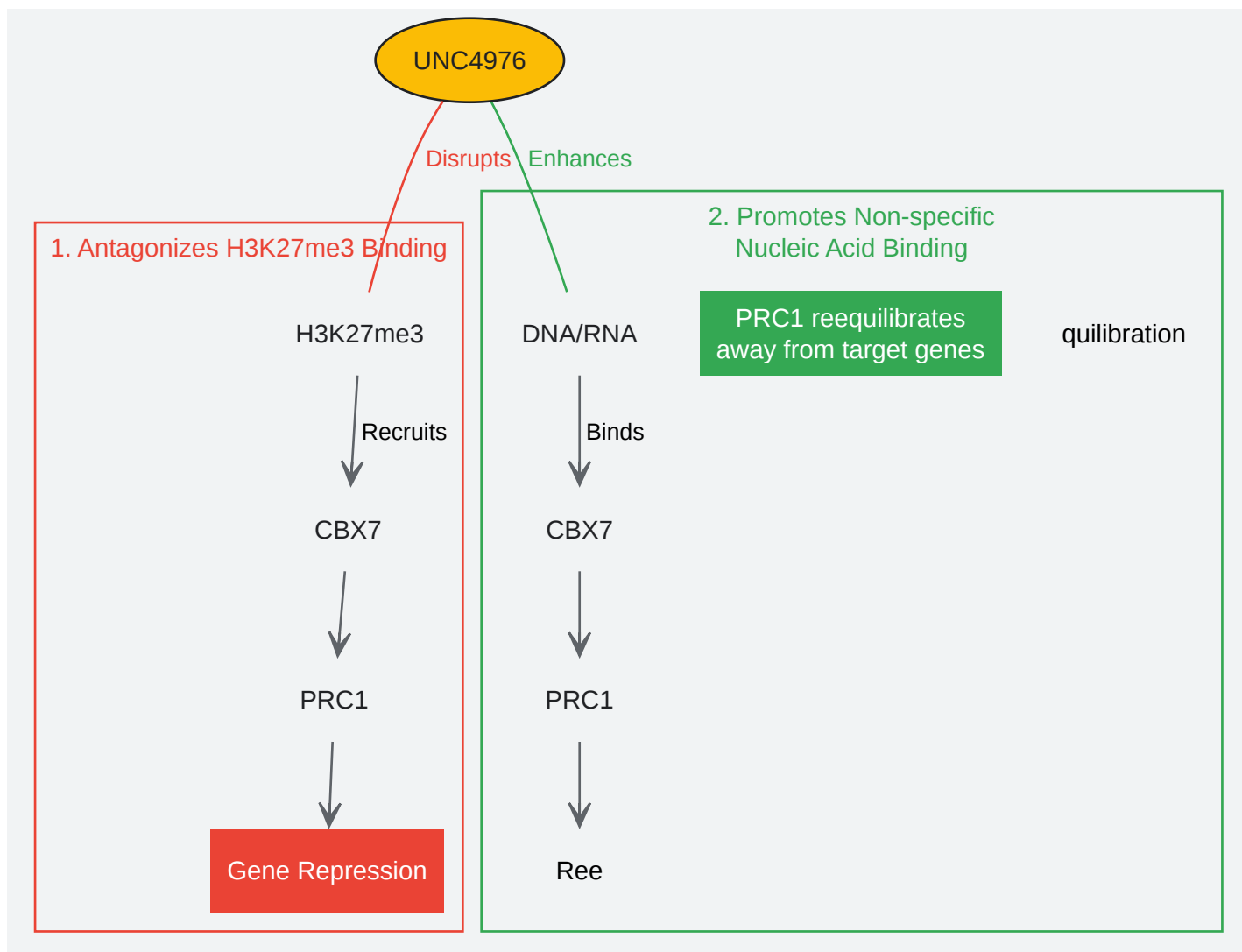
into a mixture of PEG300, Tween 80, and saline [3]. When adding the DMSO stock to your aqueous buffer, add it slowly while vortexing to minimize the risk of precipitation.

- **My compound precipitated after dilution into the aqueous buffer. What should I do?** Precipitation is a common issue. You can try:
 - Ensuring the buffer is at 37°C before dilution.
 - Adding the DMSO stock even more slowly with vigorous agitation.
 - Using a different formulation adjuvant. The search results list several alternatives, such as using a 20% SBE- β -CD in saline solution for further dilution [3].
- **What safety precautions should I take when handling UNC4976?** The safety data sheet (SDS) classifies **UNC4976** as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long-lasting effects (H410)** [1]. Always:
 - Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.
 - Work in a well-ventilated area, preferably inside a fume hood.
 - Avoid creating dust or aerosols.
 - Collect waste and dispose of it according to institutional regulations for hazardous chemicals.

Experimental Context & Mechanism of Action

For your experimental design and reporting, it is crucial to understand the unique mechanism of **UNC4976**. It is not a simple inhibitor but a **positive allosteric modulator (PAM)** of the CBX7 chromodomain [4] [5]. Its activity results in enhanced efficacy across cellular assays by simultaneously antagonizing H3K27me3-specific recruitment of CBX7 to target genes while increasing its non-specific binding to DNA and RNA. This reequilibrates the PRC1 complex away from H3K27me3 target regions [4] [5].

The following diagram illustrates this dual mechanism of action.



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